

Lumifusidic Acid: An Obscure Photochemical Isomer of a Potent Antibiotic

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Compound of Interest

Compound Name: Lumifusidic Acid

Cat. No.: B15289681

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide serves to consolidate the publicly available information on **Lumifusidic acid**, a compound identified as a photochemical derivative of the well-established antibiotic, Fusidic acid. Despite its early discovery, detailed characterization and experimental data on **Lumifusidic acid** remain largely confined to foundational, yet not readily accessible, scientific literature from the 1960s. This document summarizes the current understanding of its discovery and origin, and outlines the logical workflow for its formation, while also highlighting the significant gaps in the available data.

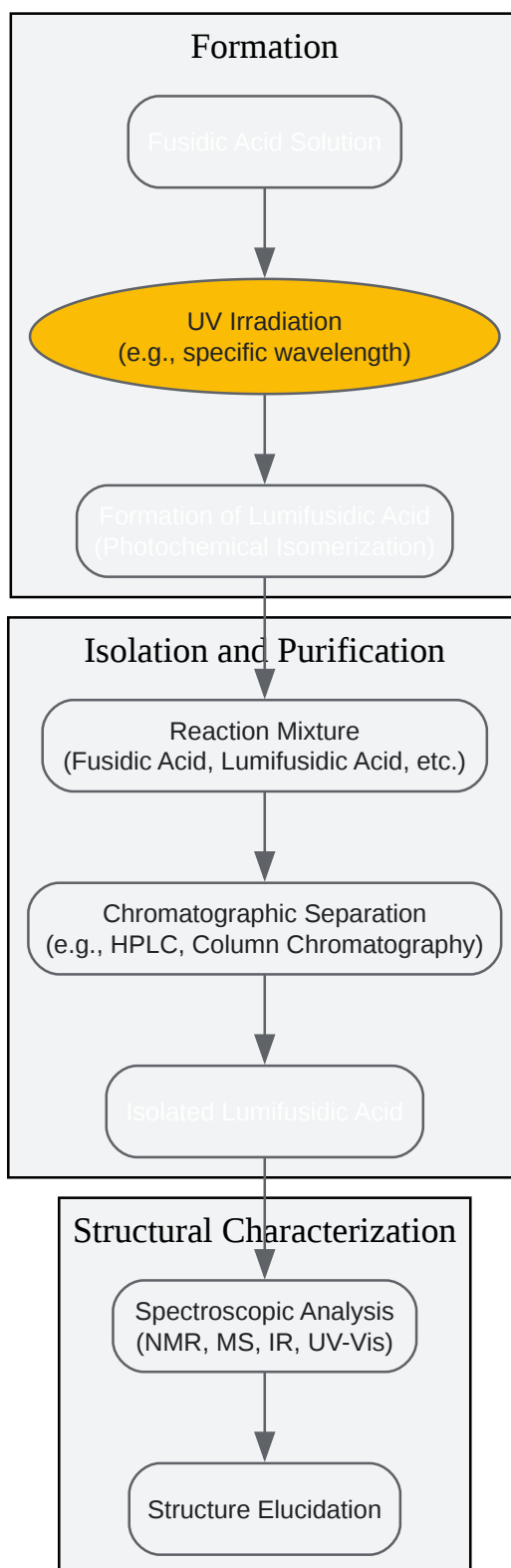
Discovery and Origin

Lumifusidic acid was first identified as a product of the ultraviolet irradiation of Fusidic acid. The pioneering work on Fusidic acid and its derivatives was conducted by W.O. Godtfredsen and S. Vangedal in the early 1960s. Their publications in Tetrahedron are considered the primary sources of information on the structure and stereochemistry of Fusidic acid and its derivatives, including the photochemical isomer, **Lumifusidic acid**. The prefix "lumi" in its name is characteristic of a compound formed through a photochemical reaction.

Fusidic acid itself is a steroid antibiotic isolated from the fermentation broth of the fungus *Fusidium coccineum*. It is known for its potent activity against Gram-positive bacteria, including Methicillin-resistant *Staphylococcus aureus* (MRSA). The discovery of **Lumifusidic acid** stems from early investigations into the physicochemical properties of Fusidic acid, including its stability under various conditions such as light exposure.

The Photochemical Transformation of Fusidic Acid

The formation of **Lumifusidic acid** is a direct consequence of the exposure of Fusidic acid to ultraviolet radiation. This photochemical isomerization represents a structural rearrangement of the parent molecule. While the precise quantum yield and the optimal conditions for this transformation are not detailed in the readily available literature, the logical workflow for its formation and characterization can be outlined.



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Caption: Logical workflow for the formation and characterization of **Lumifusidic acid**.

Physicochemical Data

Detailed quantitative data for **Lumifusidic acid** is scarce in modern scientific databases. The following table summarizes the limited information that can be inferred from the available search results.

Property	Value	Source
Molecular Formula	C31H48O6	Inferred to be the same as Fusidic acid (isomer)
Molecular Weight	516.71 g/mol	Inferred to be the same as Fusidic acid (isomer)
Synonyms	(photochemical isomer of Fusidic acid)	Deduced from nomenclature
Origin	Photochemical reaction from Fusidic acid	Godtfredsen & Vangedal (cited literature)

Experimental Protocols

Regrettably, detailed experimental protocols for the synthesis and isolation of **Lumifusidic acid** are not available in the public domain. Access to the full text of the original publications from the 1960s would be required to provide specifics on:

- Irradiation Conditions: Wavelength of UV light, intensity, duration of exposure.
- Reaction Solvent: The solvent used for the irradiation of Fusidic acid.
- Isolation and Purification: Specific chromatographic techniques (e.g., column packing, mobile phase) and crystallization methods.
- Characterization Data: Full NMR (^1H , ^{13}C), mass spectrometry, IR, and UV-Vis spectral data, as well as melting point and optical rotation.

Signaling Pathways and Mechanism of Action

There is no available information on the biological activity, mechanism of action, or any interaction with signaling pathways for **Lumifusidic acid**. It is plausible that its biological activity would differ from that of Fusidic acid due to the structural changes induced by photoisomerization. However, without experimental data, any discussion on this topic would be purely speculative.

Conclusion and Future Directions

Lumifusidic acid remains an enigmatic derivative of a clinically important antibiotic. The foundational research that identified this compound is not readily accessible, which severely limits a contemporary, in-depth understanding of its properties. For researchers interested in the photostability of Fusidic acid or the discovery of novel steroid-based antibiotic scaffolds, a thorough investigation of the original literature by Godtfredsen and Vangedal is an essential first step. Further research would be required to synthesize, isolate, and comprehensively characterize **Lumifusidic acid** to determine its biological activity and potential relevance in drug development.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com